

Pentane-1-sulfonamide IUPAC name and CAS number

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Compound of Interest

Compound Name: *Pentane-1-sulfonamide*

Cat. No.: *B1279081*

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Pentane-1-sulfonamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise yet comprehensive overview of **Pentane-1-sulfonamide**, a member of the aliphatic sulfonamide family. While specific biological data and extensive experimental protocols for this particular compound are not widely available in published literature, this document consolidates its known chemical identity, properties, and the broader context of sulfonamides in chemical synthesis and drug discovery. The guide is intended to serve as a foundational resource for researchers and professionals working with sulfonamide-based compounds.

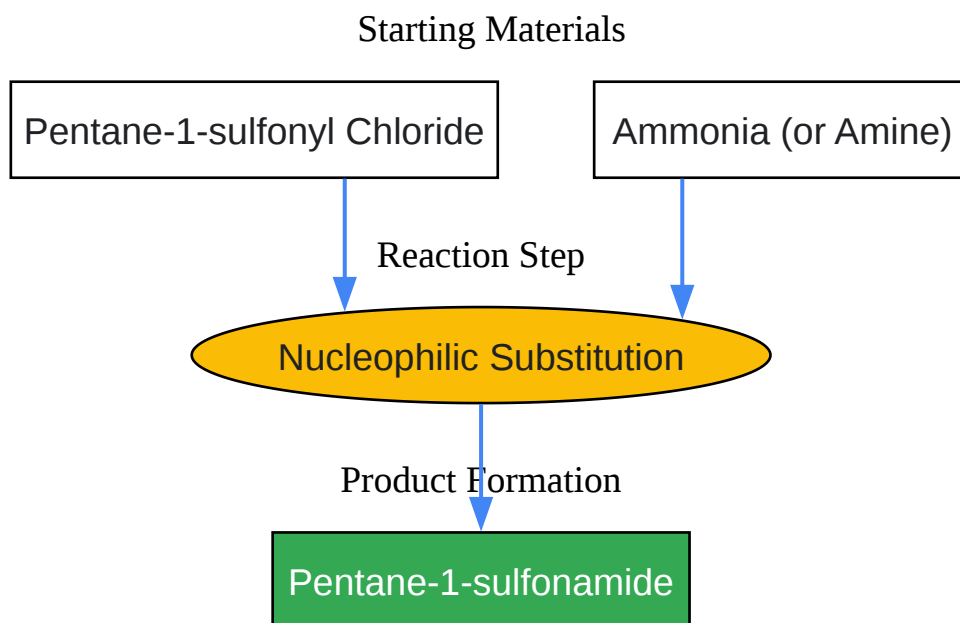
Chemical Identity and Properties

Pentane-1-sulfonamide is an organic compound characterized by a pentyl group attached to a sulfonamide functional group. Its fundamental properties are summarized below.

Property	Value	Source
IUPAC Name	pentane-1-sulfonamide	[1]
CAS Number	52960-14-2	[1]
Molecular Formula	C ₅ H ₁₃ NO ₂ S	[1]
Molecular Weight	151.23 g/mol	[1]
SMILES	CCCCCS(=O)(=O)N	[1]
Physical Description	Solid (form and color may vary)	
Purity (Typical)	≥97%	

Synthesis of Aliphatic Sulfonamides: A General Workflow

While a specific, detailed experimental protocol for the synthesis of **Pentane-1-sulfonamide** is not readily found in peer-reviewed literature, a general and common method for preparing primary sulfonamides involves the reaction of a sulfonyl chloride with ammonia or an amine.[2] The following diagram illustrates a typical synthetic workflow.



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A generalized synthetic pathway to **Pentane-1-sulfonamide**.

Applications in Research and Drug Development

The sulfonamide functional group is a cornerstone in medicinal chemistry, found in a wide array of therapeutic agents.[3] These compounds are known for their diverse biological activities, including antimicrobial, antiviral, antidiabetic, and anticancer properties.[3]

While specific biological activities for **Pentane-1-sulfonamide** are not well-documented, as a simple aliphatic sulfonamide, its primary utility in a research and drug development context is likely as a building block in organic synthesis. The sulfonamide moiety can be incorporated into more complex molecules to modulate their physicochemical properties, such as solubility, lipophilicity, and hydrogen bonding capacity, which are critical for pharmacokinetic and pharmacodynamic profiles.

Biological Significance of the Sulfonamide Moiety

The biological activity of sulfonamide-containing drugs often stems from their ability to act as mimics of p-aminobenzoic acid (PABA), a crucial intermediate in the bacterial synthesis of folic acid. By competitively inhibiting the enzyme dihydropteroate synthetase, they disrupt folic acid

production, leading to a bacteriostatic effect.^[2] This mechanism is the basis for the antibacterial action of sulfa drugs.

Furthermore, the sulfonamide group can interact with various biological targets, including enzymes like carbonic anhydrases, which are implicated in conditions such as glaucoma and certain cancers.^[3]

Experimental Protocols: A General Note

Detailed, validated experimental protocols for the synthesis, purification, and biological evaluation of **Pentane-1-sulfonamide** are not readily available in the public domain. Researchers intending to work with this compound would typically adapt general procedures for sulfonamide synthesis, such as the reaction of the corresponding sulfonyl chloride with an amine in the presence of a base. Purification would likely involve standard techniques like recrystallization or column chromatography.

For any biological screening, assays would be designed based on the therapeutic area of interest, drawing parallels from the known activities of other sulfonamide-containing molecules.

Safety and Handling

Pentane-1-sulfonamide should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Based on general GHS classifications for similar compounds, it may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^[1] Users should consult the specific Safety Data Sheet (SDS) provided by the supplier for detailed handling and safety information.

Conclusion

Pentane-1-sulfonamide is a simple aliphatic sulfonamide with a well-defined chemical identity. While it is not a widely studied compound in its own right in terms of biological activity, its significance lies in its potential as a synthetic intermediate. The broader class of sulfonamides continues to be of high interest in drug discovery, and foundational molecules like **Pentane-1-sulfonamide** are valuable tools for medicinal chemists in the design and synthesis of novel therapeutic agents. Further research into the specific properties and potential applications of this and similar aliphatic sulfonamides could unveil new opportunities in materials science and pharmacology.

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